

Commercial Sources and Technical Applications of Docosanoic Acid-d4: An In-depth Guide

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Compound of Interest

Compound Name: Docosanoic acid-d4-1

Cat. No.: B15553165

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This technical guide provides a comprehensive overview of the commercial availability of Docosanoic acid-d4, a crucial internal standard for quantitative lipidomics. It details the specifications from various suppliers, outlines a representative experimental protocol for its use in mass spectrometry-based fatty acid analysis, and visualizes key workflows and related biological pathways.

Commercial Availability of Docosanoic Acid-d4

Docosanoic acid-d4, also known as Behenic acid-d4, is a stable isotope-labeled fatty acid essential for accurate quantification of its unlabeled counterpart and other long-chain fatty acids in complex biological matrices. Several reputable chemical suppliers offer this compound with varying specifications. Below is a comparative summary of the key quantitative data from prominent vendors.

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity	Chemical Purity	CAS Number	Molecular Formula
Cambridge Isotope Laboratories, Inc.	Docosanoic acid (12,12,13,13-D ₄ , 98%)	DLM-10503	Not explicitly stated, but implied to be high	98%	1219804-98-4	C ₂₂ H ₄₀ D ₄ O ₂
Cayman Chemical	Docosanoic Acid-d ₄	28023	≥99% deuterated forms (d ₁ -d ₄)	≥98%	1208430-53-8	C ₂₂ H ₄₀ D ₄ O ₂
Larodan	Docosanoic acid (3,3,5,5-D ₄)	71-2204	Not explicitly stated	>98%	1208430-53-8	C ₂₂ H ₄₀ D ₄ O ₂
CDN Isotopes	Docosanoic-7,7,8,8-d ₄ Acid	D-5709	98 atom % D	Not explicitly stated	1193721-65-1	C ₂₂ H ₄₀ D ₄ O ₂
MedchemExpress	Docosanoic acid-d ₄ -1	HY-W013049S4	Not explicitly stated	>98%	Not specified	Not specified

Experimental Protocol: Quantification of Fatty Acids using Docosanoic Acid-d₄ as an Internal Standard

The following protocol is a representative workflow for the quantification of fatty acids in biological samples (e.g., plasma, tissue homogenates) using Docosanoic acid-d₄ as an internal standard with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is based on established lipidomics protocols.[\[1\]](#)[\[2\]](#)

2.1. Materials and Reagents

- Biological sample (e.g., 50 μ L plasma)
- Docosanoic acid-d4 internal standard solution (in a suitable organic solvent like ethanol or methanol)
- LC-MS grade solvents: Methanol, Chloroform, Acetonitrile, Isopropanol, Water
- Formic acid or ammonium acetate (for mobile phase modification)
- C18 reversed-phase LC column
- Triple quadrupole mass spectrometer

2.2. Sample Preparation: Lipid Extraction

- Thaw Samples: Thaw frozen biological samples on ice.
- Add Internal Standard: To a 1.5 mL microcentrifuge tube, add the biological sample. Spike the sample with a known amount of Docosanoic acid-d4 internal standard solution. The amount should be chosen to be within the linear range of the calibration curve.
- Lipid Extraction (Folch Method):
 - Add a 2:1 (v/v) mixture of chloroform:methanol to the sample.
 - Vortex vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
 - Add water or a saline solution to induce phase separation.
 - Centrifuge at 2000 x g for 10 minutes to separate the aqueous and organic layers.
 - Carefully collect the lower organic layer, which contains the lipids, using a glass Pasteur pipette and transfer to a new tube.
- Drying: Dry the extracted lipids under a gentle stream of nitrogen or using a vacuum concentrator.

- Reconstitution: Reconstitute the dried lipid extract in a suitable volume of the initial LC mobile phase (e.g., 100 μ L) for analysis.

2.3. LC-MS/MS Analysis

- Chromatographic Separation:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
 - Mobile Phase A: Acetonitrile/water (60:40) with 10 mM ammonium formate and 0.1% formic acid.
 - Mobile Phase B: Isopropanol/acetonitrile (90:10) with 10 mM ammonium formate and 0.1% formic acid.
 - Gradient: A typical gradient starts with a low percentage of mobile phase B, which is gradually increased to elute the more hydrophobic lipids.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 50 $^{\circ}$ C.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor the specific precursor-to-product ion transitions for both the endogenous docosanoic acid and the Docosanoic acid-d4 internal standard.
 - Docosanoic acid (unlabeled): e.g., m/z 339.3 \rightarrow 339.3 (precursor scan) or a characteristic fragment.
 - Docosanoic acid-d4: e.g., m/z 343.3 \rightarrow 343.3 (precursor scan) or a characteristic fragment.

- Optimize other MS parameters such as collision energy and declustering potential for each analyte.

2.4. Data Analysis and Quantification

- **Peak Integration:** Integrate the peak areas for both the endogenous docosanoic acid and the Docosanoic acid-d4 internal standard.
- **Calibration Curve:** Prepare a calibration curve by analyzing a series of known concentrations of unlabeled docosanoic acid spiked with the same constant amount of Docosanoic acid-d4 internal standard. Plot the ratio of the peak area of the unlabeled analyte to the peak area of the internal standard against the concentration of the unlabeled analyte.
- **Quantification:** Calculate the concentration of docosanoic acid in the biological samples by using the peak area ratio from the sample and interpolating from the calibration curve.

Visualizations

3.1. Experimental Workflow

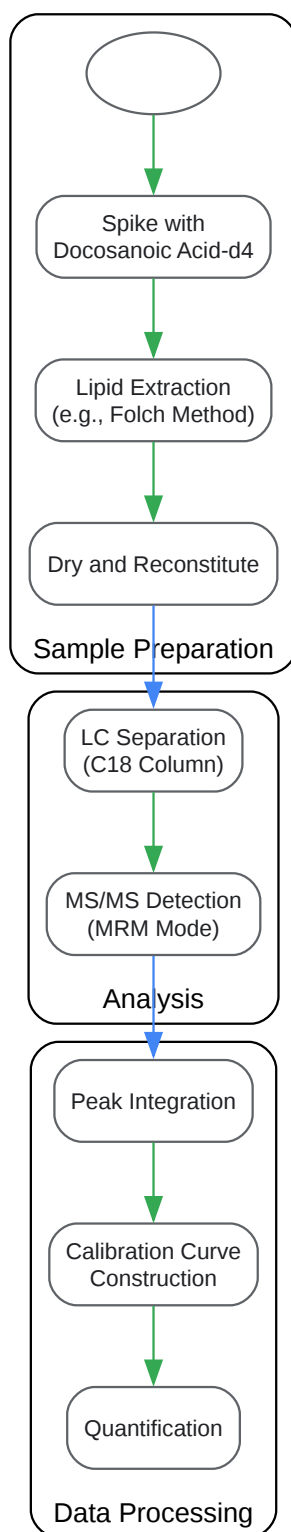


Figure 1: Experimental Workflow for Fatty Acid Quantification

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Caption: A typical workflow for quantifying fatty acids using a deuterated internal standard.

3.2. Role in Lipidomics

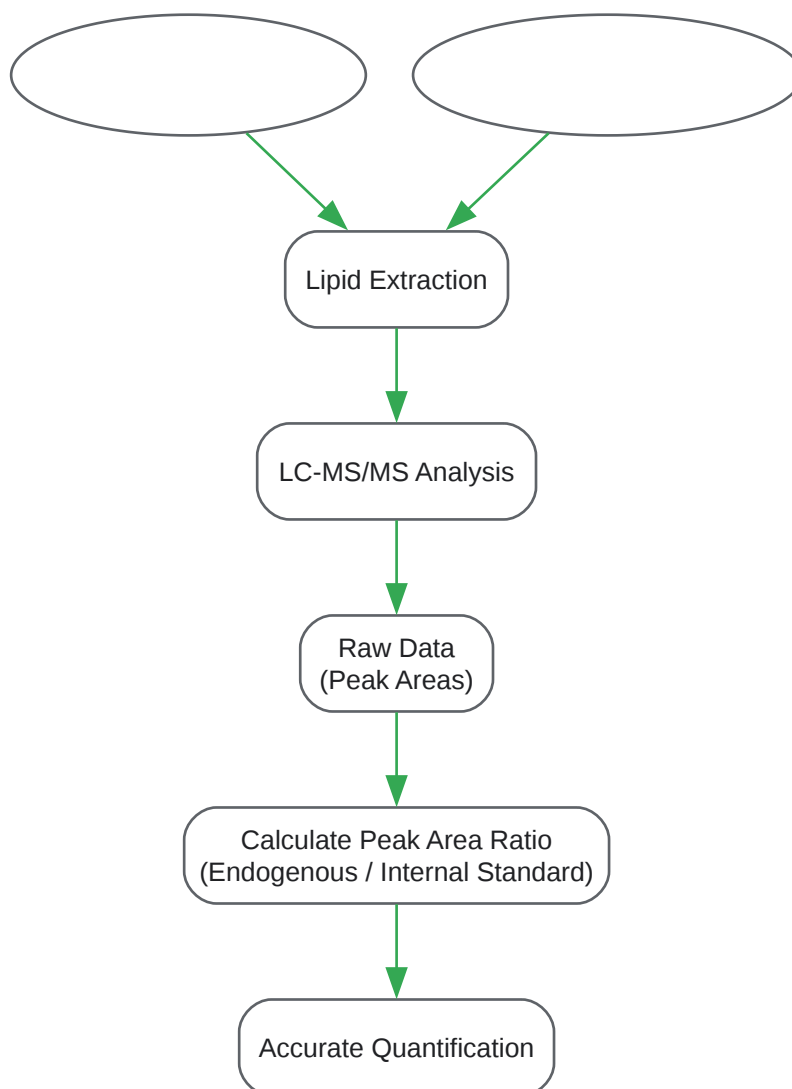


Figure 2: Role of Docosanoic Acid-d4 in Quantitative Lipidomics

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Caption: The logical relationship of using Docosanoic Acid-d4 for accurate quantification.

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References

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- 2. benchchem.com [benchchem.com]
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